

Proper Disposal Procedures for DL-Methionine-13C

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Compound of Interest

Compound Name: DL-Methionine-13C

Cat. No.: B3328617

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a safe laboratory environment and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **DL-Methionine-13C**, a stable, non-radioactive, isotope-labeled amino acid.

Understanding DL-Methionine-13C

DL-Methionine-13C is chemically identical to its unlabeled counterpart, DL-Methionine, but with the carbon-13 isotope incorporated into its structure. Since ^{13}C is a stable, non-radioactive isotope, no special precautions related to radioactivity are required for its handling or disposal^{[1][2]}. The disposal procedures are therefore governed by the chemical properties of DL-Methionine.

DL-Methionine is generally not classified as a hazardous substance^{[3][4][5]}. However, it is crucial to handle it as a chemical substance within a laboratory setting, employing standard safety protocols.

Chemical and Physical Properties

A summary of the key properties of DL-Methionine is provided below.

Property	Value	Source(s)
Appearance	White, fine crystalline powder	[6][7]
Molecular Formula	C ₄ ¹³ CH ₁₁ NO ₂ S	
Molecular Weight	Approx. 150.21 g/mol	[7]
Melting Point	270-281°C (decomposes)	[7]
Solubility in Water	33.81 g/L @ 25°C	[7]
pH	5.6-6.1 (1% aqueous solution)	[7]

Safety Operating and Disposal Plan

This section outlines the procedural, step-by-step guidance for safe handling and disposal.

Personal Protective Equipment (PPE)

Proper personal protective equipment should be worn to minimize exposure and ensure safety.

Equipment	Specification	Source(s)
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	[7][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	[7]
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if dust may be generated.	[7]

Experimental Protocol: Spill Management

In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate: If the spill is large, evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the powder from becoming airborne. Avoid generating dust[6][7].
- Cleanup: Carefully sweep or vacuum the spilled material[7]. Place the collected material into a suitable, sealed, and clearly labeled container for disposal[6].
- Decontamination: Clean the spill area thoroughly with soap and water[6].

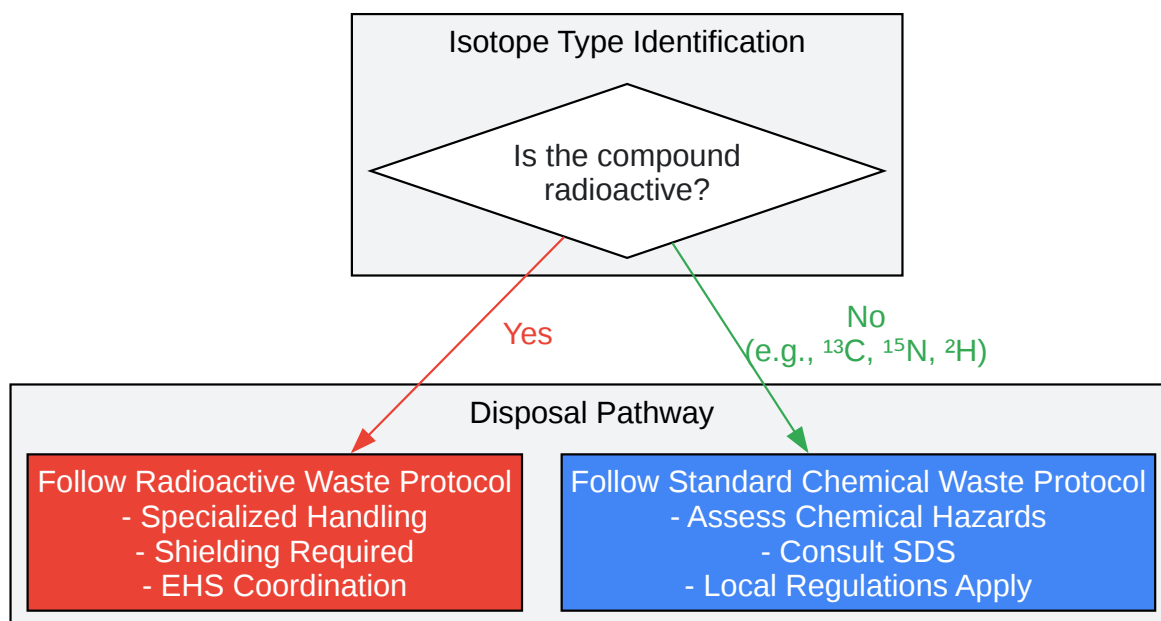
Step-by-Step Disposal Procedure

- Waste Identification and Collection:
 - Collect waste **DL-Methionine-13C** in a sturdy, compatible, and sealable container[9].
 - Clearly label the container as "Waste **DL-Methionine-13C**"[10].
 - Do not mix with incompatible materials, such as strong oxidizing agents[7][11].
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area away from incompatible substances[7].
 - Keep the container tightly closed except when adding waste[9].
- Final Disposal:
 - The final disposal method must comply with all applicable local, state, and federal regulations[7][10][12].
 - Offer surplus and non-recyclable solutions to a licensed disposal company[5][13].
 - For specific institutional procedures, always consult your Environmental Health and Safety (EHS) department[4][10]. Depending on local regulations, disposal into a landfill may be an appropriate method[6].
- Empty Container Disposal:

- Thoroughly empty the original product container.
- The first rinse of the container should be collected and disposed of as chemical waste[9].
- After rinsing thoroughly, deface or remove the original label[9].
- The clean, empty container can then be disposed of as normal laboratory glass or plastic waste.

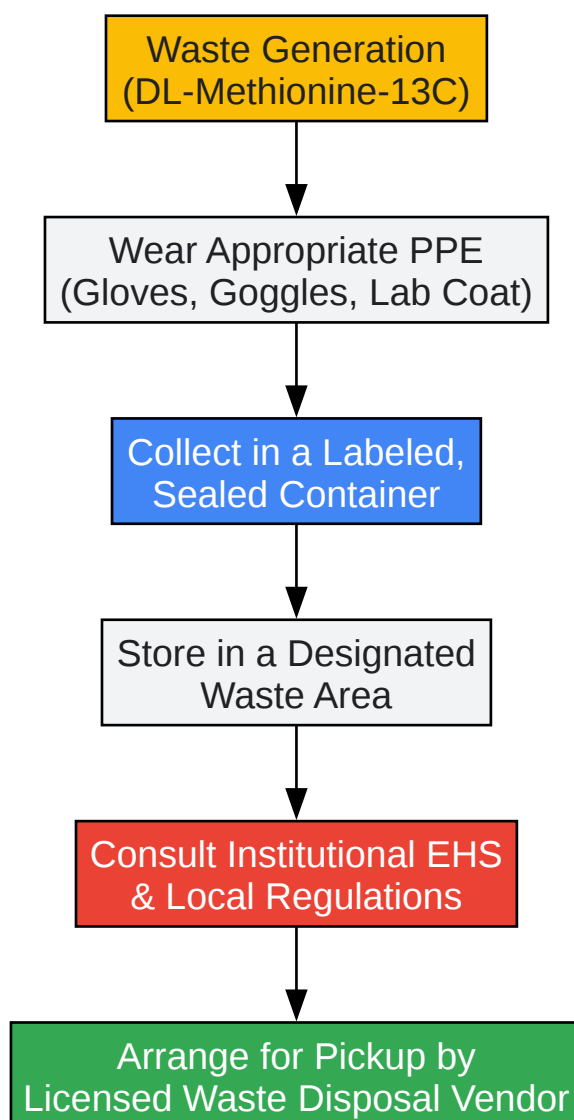
Visualizations

The following diagrams illustrate the decision-making process and the logical workflow for proper disposal.



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Fig 1. Isotope Disposal Decision Pathway.



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Fig 2. Disposal workflow for **DL-Methionine-13C**.

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